

Undecylenic Acid: A Technical Guide to Its Discovery and Natural Sources

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Compound of Interest

Compound Name: Undecylenic Acid

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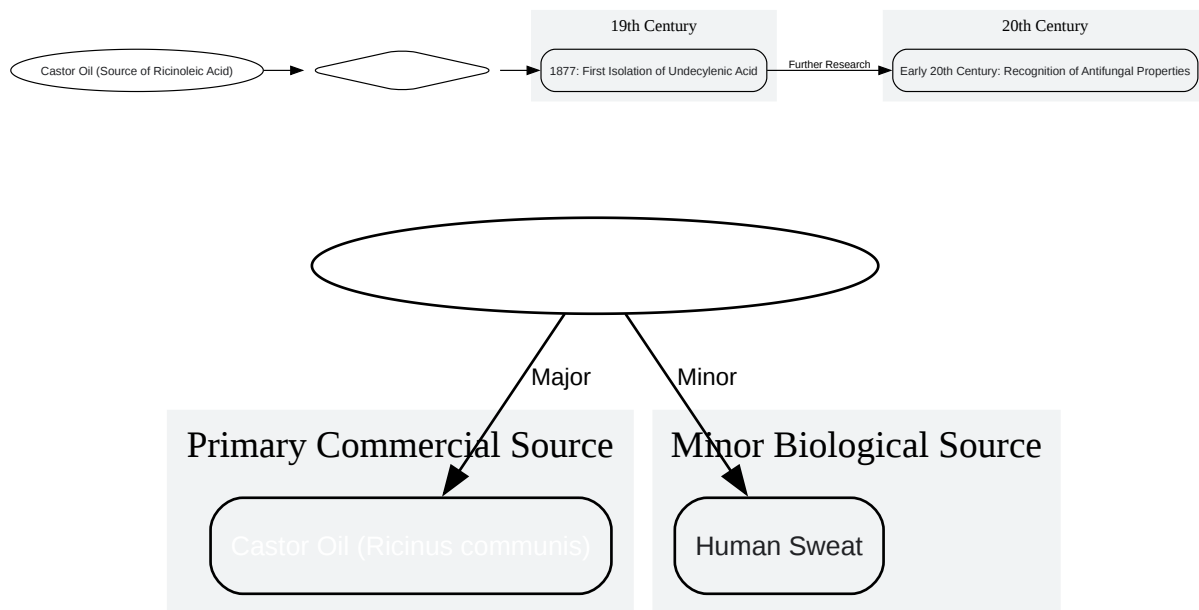
Introduction

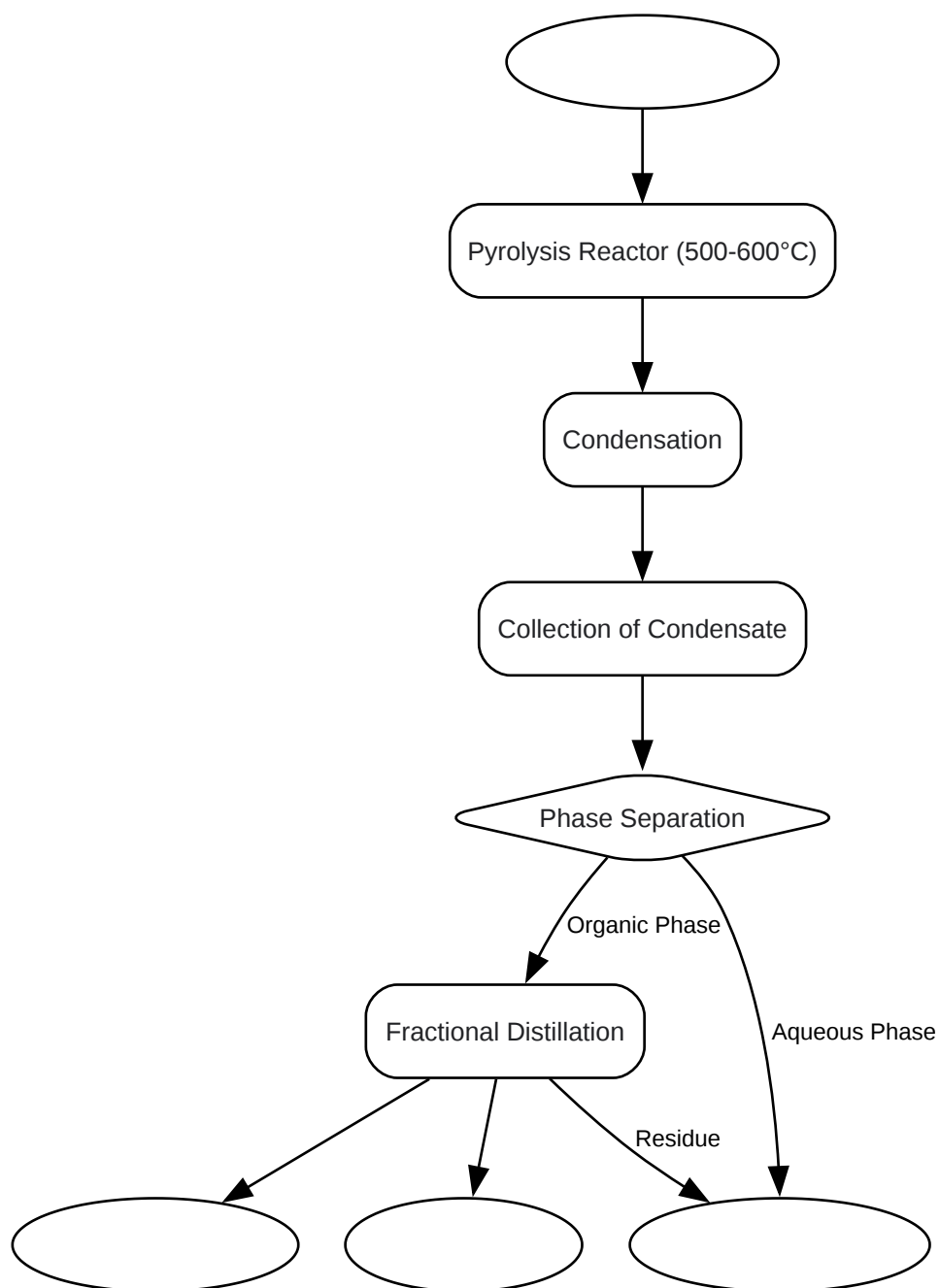
Undecylenic acid, systematically known as undec-10-enoic acid, is a monounsaturated fatty acid with significant commercial and therapeutic value. Its discovery and derivation from natural sources represent a key development in the utilization of renewable chemical feedstocks. This technical guide provides an in-depth overview of the historical discovery of **undecylenic acid**, its primary natural reservoirs, and detailed experimental protocols for its production and quantification.

Discovery of Undecylenic Acid

The discovery of **undecylenic acid** is rooted in the late 19th-century exploration of natural product chemistry. In 1877, **undecylenic acid** was first isolated through the pyrolysis of ricinoleic acid, the primary component of castor oil.^{[1][2]} While historical records from that period often lack the specific attribution of a single discoverer, this breakthrough was a pivotal moment in understanding the thermal decomposition of fatty acids and paved the way for the industrial utilization of castor oil beyond its traditional uses.

The antifungal properties of **undecylenic acid** were later recognized in the early 20th century, and it has since been developed for various therapeutic and industrial applications.





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References

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